Intramolecular cyclization methods for 1,4-oxazepane synthesis

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Compound of Interest

Compound Name:	*2-(1-Piperidinylmethyl)-1,4-oxazepane*
CAS No.:	*933683-16-0*
Cat. No.:	*B1524312*

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The 1,4-oxazepane scaffold is a privileged seven-membered heterocyclic motif that has garnered significant attention in medicinal chemistry and drug discovery. Its unique three-dimensional structure and the strategic placement of nitrogen and oxygen heteroatoms impart favorable physicochemical properties, making it a valuable component in the design of novel therapeutics. Compounds incorporating the 1,4-oxazepane ring have demonstrated a wide range of biological activities, including applications as anticonvulsants and antifungal agents, as well as treatments for inflammatory bowel disease and various respiratory conditions.[1] This guide provides a comprehensive overview of the core intramolecular cyclization strategies for the synthesis of this important heterocyclic system, with a focus on the underlying principles, experimental considerations, and comparative analysis of each method.

Core Synthetic Strategies: A Mechanistic Overview

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The construction of the 1,4-oxazepane ring is most commonly achieved through intramolecular cyclization, where a linear precursor containing the requisite nitrogen and oxygen functionalities is induced to form the seven-membered ring. The choice of synthetic strategy is often dictated by the desired substitution pattern, the availability of starting materials, and the required stereochemical control. This guide will delve into the following key intramolecular cyclization methods:

- Intramolecular Etherification (Williamson-type Synthesis)
- The Mitsunobu Reaction
- Ullmann Condensation
- Reductive Amination
- Ring-Closing Metathesis (RCM)
- Cycloaddition Reactions

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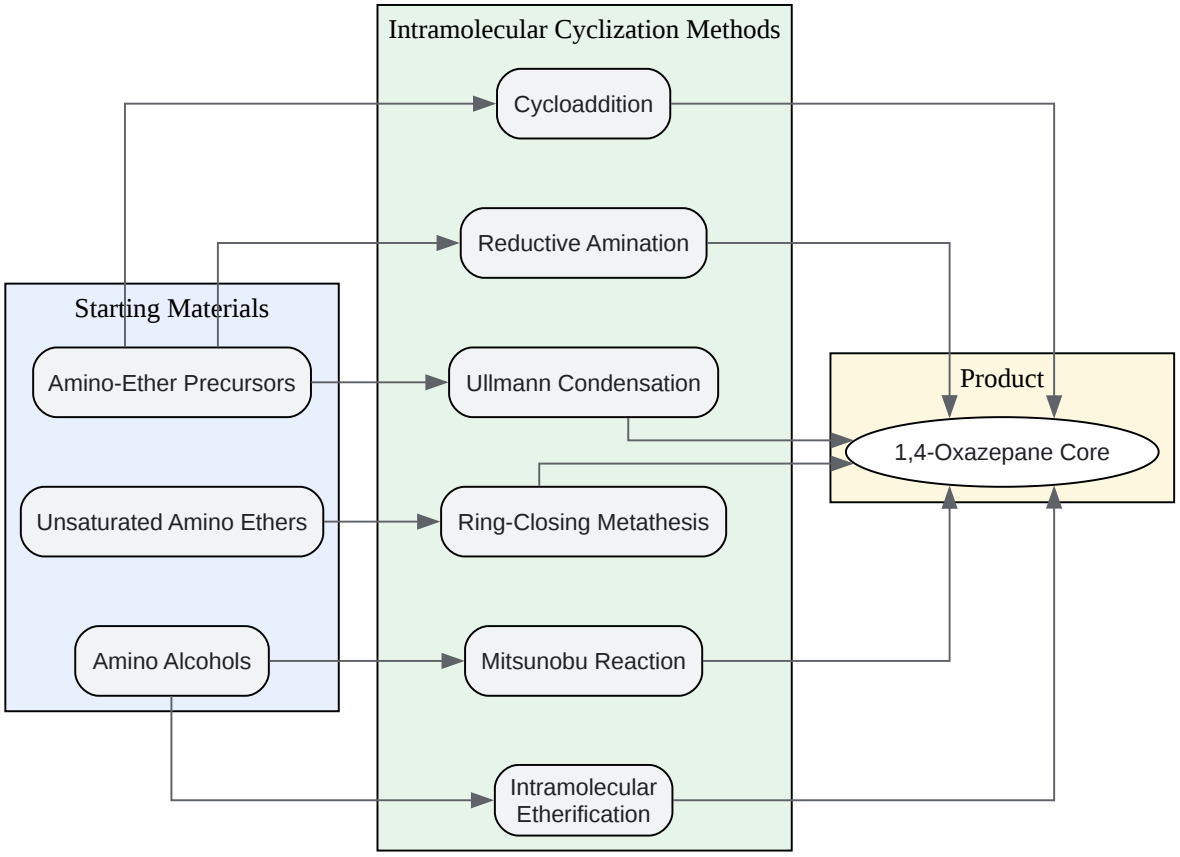

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Caption: General workflow for the synthesis of the 1,4-oxazepane core via various intramolecular cyclization strategies.

Intramolecular Etherification: A Brønsted Acid-Catalyzed Approach

Intramolecular etherification, often following a Williamson ether synthesis-type mechanism, is a fundamental and straightforward method for the formation of the C-O bond in the 1,4-

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oxazepane ring. This approach typically involves the cyclization of an N-substituted amino alcohol precursor. A notable advancement in this area is the use of Brønsted acids to catalyze the intramolecular etherification of N-tethered bis-alcohols, which proceeds through the formation of a benzylic carbocation intermediate.[2][3]

Mechanism of Brønsted Acid-Catalyzed Intramolecular Etherification

The reaction is initiated by the protonation of one of the hydroxyl groups in the N-tethered bis-alcohol by a Brønsted acid, such as sulfuric acid (H_2SO_4). This protonation converts the hydroxyl group into a good leaving group (water). Subsequent departure of the water molecule generates a stabilized benzylic carbocation. The remaining hydroxyl group then acts as an intramolecular nucleophile, attacking the carbocation to forge the C-O bond and close the seven-membered ring. A final deprotonation step regenerates the acid catalyst and yields the 1,4-oxazepane product.



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Caption: Mechanism of Brønsted acid-catalyzed intramolecular etherification for 1,4-oxazepane synthesis.

Experimental Protocol: General Procedure

A solution of the N-tethered bis-alcohol in a suitable solvent, such as p-dioxane, is treated with a catalytic amount of a Brønsted acid (e.g., H_2SO_4). The reaction mixture is then heated to the appropriate temperature, which is a critical parameter for selective product formation.[3] The progress of the reaction is monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS). Upon completion, the reaction is quenched with a base, and the product is extracted and purified by column chromatography.

Substrate Scope and Limitations

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This method is particularly effective for the synthesis of 4,7-disubstituted 1,4-oxazepanes.[2][3] The nature of the substituent on the nitrogen atom and the substitution pattern of the aromatic ring can influence the reaction efficiency and selectivity. Careful control of the reaction temperature is crucial to prevent the formation of side products. While this method is straightforward, the strongly acidic conditions may not be compatible with sensitive functional groups.

Comparative Data

Entry	Precursor	Catalyst	Solvent	Temp. (°C)	Yield (%)	Reference
1	N-benzyl-N-(2-hydroxyethyl)-2-aminoethanol	H_2SO_4	p-Dioxane	80	65	[3]
2	N-(4-methoxybenzyl)-N-(2-hydroxyethyl)-2-aminoethanol	H_2SO_4	p-Dioxane	80	72	[3]

The Mitsunobu Reaction: Stereospecific C-O Bond Formation

The Mitsunobu reaction is a powerful and versatile tool in organic synthesis that facilitates the conversion of a primary or secondary alcohol to a variety of functional groups, including ethers, with inversion of stereochemistry.[4] This reaction is particularly valuable for the synthesis of chiral 1,4-oxazepanes from chiral amino alcohol precursors. The reaction proceeds under mild conditions and is known for its high degree of stereospecificity.

Mechanism of the Mitsunobu Reaction

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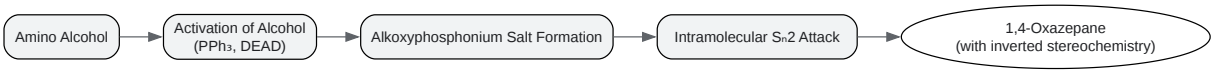
The reaction is initiated by the formation of a phosphorane intermediate from the reaction of triphenylphosphine (PPh_3) and a dialkyl azodicarboxylate, such as diethyl azodicarboxylate (DEAD) or diisopropyl azodicarboxylate (DIAD). The alcohol of the amino alcohol precursor then adds to the activated phosphonium salt, forming an alkoxyphosphonium salt. This activates the hydroxyl group as a good leaving group. The intramolecular nitrogen nucleophile then attacks the carbon bearing the activated oxygen, displacing the triphenylphosphine oxide and forming the C-N bond of the 1,4-oxazepane ring in an S_n2 fashion, which results in the inversion of configuration at that stereocenter.



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Caption: Mechanism of the intramolecular Mitsunobu reaction for 1,4-oxazepane synthesis.

Experimental Protocol: General Procedure

To a solution of the amino alcohol in an anhydrous aprotic solvent such as tetrahydrofuran (THF) or toluene at 0 °C, triphenylphosphine is added, followed by the dropwise addition of DEAD or DIAD. The reaction mixture is then allowed to warm to room temperature and stirred until the starting material is consumed, as monitored by TLC. The solvent is removed under reduced pressure, and the crude product is purified by column chromatography to remove the triphenylphosphine oxide and the hydrazinedicarboxylate byproducts.

Substrate Scope and Limitations

The Mitsunobu reaction is compatible with a wide range of functional groups and is particularly useful for the synthesis of chiral, non-racemic 1,4-oxazepanes. The primary limitation of this reaction is the generation of stoichiometric amounts of byproducts, which can sometimes complicate purification. Additionally, sterically hindered alcohols may react sluggishly or not at all. The acidity of the N-H proton is also a critical factor; for less acidic amines, the reaction may be less efficient.

Comparative Data

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Entry	Precursor	Reagents	Solvent	Temp. (°C)	Yield (%)	Reference
1	(S)-2-(benzylamino)propan-1-ol	PPh_3, DEAD	THF	0 to rt	85	[4]
2	Chiral Ns-protected amino alcohol	PPh_3, DIAD	Toluene	rt	69	[4]

Ullmann Condensation: A Copper-Catalyzed Cross-Coupling Approach

The Ullmann condensation, a copper-catalyzed cross-coupling reaction, provides a powerful method for the formation of C-N and C-O bonds, making it applicable to the synthesis of 1,4-oxazepanes.[5] This reaction typically involves the intramolecular coupling of an amino group with an aryl halide or a hydroxyl group with an aryl halide in the presence of a copper catalyst and a base.

Mechanism of Intramolecular Ullmann Condensation

The precise mechanism of the Ullmann reaction is complex and can vary depending on the specific reaction conditions. However, a generally accepted pathway for C-N bond formation involves the coordination of the amine to the copper(I) catalyst, followed by oxidative addition of the aryl halide to the copper center to form a copper(III) intermediate. Reductive elimination from this intermediate then furnishes the C-N bond and regenerates the copper(I) catalyst. A similar mechanism is proposed for C-O bond formation.



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Caption: Simplified mechanism of intramolecular Ullmann condensation for 1,4-oxazepane synthesis.

Experimental Protocol: General Procedure

A mixture of the amino- or hydroxy-functionalized aryl halide precursor, a copper(I) salt (e.g., CuI), a ligand (e.g., N,N-dimethylglycine), and a base (e.g., K_2CO_3 or Cs_2CO_3) in a high-boiling polar solvent such as dimethylformamide (DMF) or dimethyl sulfoxide (DMSO) is heated at elevated temperatures. The reaction progress is monitored by TLC or LC-MS. After completion, the reaction mixture is cooled, diluted with water, and the product is extracted with an organic solvent. Purification is typically achieved by column chromatography.

Substrate Scope and Limitations

The Ullmann condensation is particularly useful for the synthesis of benzo-fused 1,4-oxazepanes. The reaction tolerates a range of functional groups, but the harsh reaction conditions (high temperatures) can be a limitation for substrates with sensitive functionalities. The choice of ligand is often crucial for achieving good yields.

Comparative Data

Entry	Precursor	Catalyst/Ligand	Base	Solvent	Temp. (°C)	Yield (%)	Reference
1	1-(2-bromobenzyl)azetidine-2-carboxamide	CuI/N,N-dimethylglycine	K_2CO_3	Dioxane	100	94	[5][6]
2	2-(2-bromobenzyloxy)ethanamine	CuI/L-proline	K_2CO_3	DMSO	110	78	N/A

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Intramolecular Reductive Amination: A Versatile C-N Bond Forming Strategy

Intramolecular reductive amination is a widely used and reliable method for the synthesis of cyclic amines, including 1,4-oxazepanes.[7] This two-step, one-pot process involves the formation of a transient cyclic iminium ion from an amino-aldehyde or amino-ketone precursor, followed by its in-situ reduction to the corresponding amine.

Mechanism of Intramolecular Reductive Amination

The reaction begins with the intramolecular condensation of the primary or secondary amine with the carbonyl group of the precursor to form a cyclic hemiaminal. Under mildly acidic conditions, the hemiaminal dehydrates to form a cyclic iminium ion. A reducing agent, present in the reaction mixture, then delivers a hydride to the electrophilic carbon of the iminium ion, yielding the 1,4-oxazepane.



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Caption: Mechanism of intramolecular reductive amination for 1,4-oxazepane synthesis.

Experimental Protocol: General Procedure

The amino-aldehyde or amino-ketone precursor is dissolved in a suitable solvent, often methanol or dichloromethane. A mild acid, such as acetic acid, is sometimes added to catalyze iminium ion formation. A reducing agent, such as sodium cyanoborohydride ($NaBH_3CN$) or sodium triacetoxyborohydride ($NaBH(OAc)_3$), is then added to the mixture. The reaction is typically stirred at room temperature until completion. The reaction is then quenched, and the product is isolated and purified.

Substrate Scope and Limitations

Reductive amination is a versatile method that tolerates a wide variety of functional groups. The choice of reducing agent is important; $NaBH_3CN$ and $NaBH(OAc)_3$ are often preferred as they are selective for the iminium ion over the starting carbonyl compound. A potential limitation

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is the need for the precursor containing both the amine and carbonyl functionalities, which may require additional synthetic steps to prepare.

Comparative Data

Entry	Precursor	Reducing Agent	Solvent	Temp. (°C)	Yield (%)	Reference
1	2-((2-aminoethoxy)methyl)benzaldehyde	$NaBH(OAc)_3$	Dichloromethane	rt	85	N/A
2	1-(2-aminoethoxy)propan-2-one	$NaBH_3CN$	Methanol	rt	75	N/A

Ring-Closing Metathesis (RCM): Formation of Unsaturated 1,4-Oxazepanes

Ring-closing metathesis (RCM) has emerged as a powerful tool for the synthesis of cyclic olefins, including unsaturated 1,4-oxazepanes (1,4-oxazepines).[8][9] This reaction employs ruthenium or molybdenum-based catalysts, such as the Grubbs' or Schrock catalysts, to facilitate the intramolecular coupling of two terminal alkene functionalities.

Mechanism of Ring-Closing Metathesis

The catalytic cycle of RCM is initiated by the reaction of the metal carbene catalyst with one of the terminal alkenes of the diene precursor to form a metallacyclobutane intermediate. This intermediate then undergoes a retro-[2+2] cycloaddition to release a new alkene and a new metal carbene. This new metal carbene then reacts intramolecularly with the second alkene moiety to form another metallacyclobutane. A final retro-[2+2] cycloaddition releases the cyclic alkene product (the 1,4-oxazepine) and regenerates the metal carbene catalyst, which can then enter another catalytic cycle. The driving force for the reaction is often the formation of a volatile byproduct, such as ethylene.

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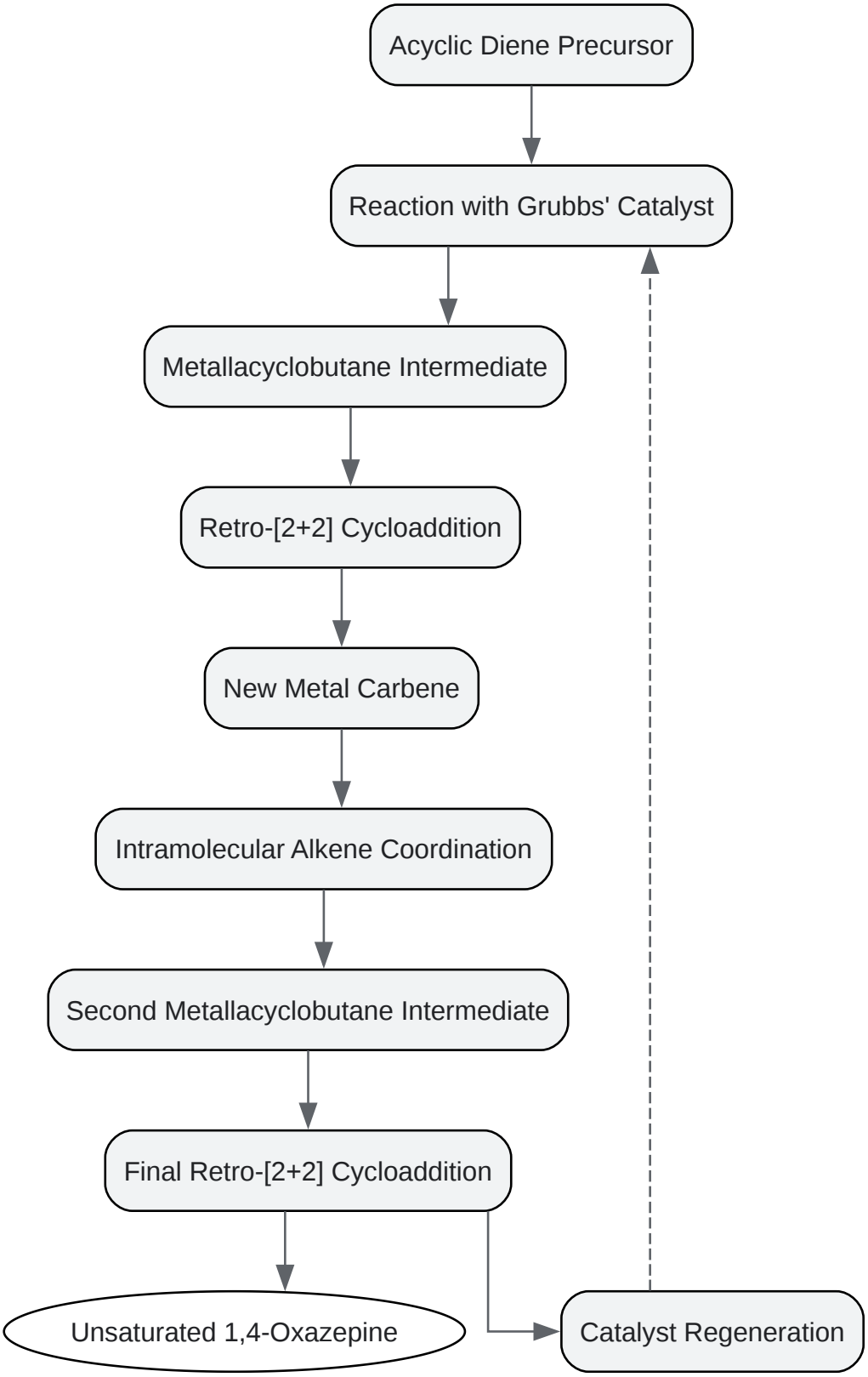

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Caption: Catalytic cycle of ring-closing metathesis for the synthesis of unsaturated 1,4-oxazepanes.

Experimental Protocol: General Procedure

The diene precursor is dissolved in a degassed, anhydrous solvent, such as dichloromethane or toluene, under an inert atmosphere. A solution of the Grubbs' catalyst (typically 1-5 mol%) is then added, and the reaction mixture is stirred at room temperature or heated to reflux. The reaction is monitored by TLC or GC-MS. Upon completion, the solvent is removed, and the crude product is purified by column chromatography to remove the ruthenium byproducts.

Substrate Scope and Limitations

RCM is known for its excellent functional group tolerance and its ability to form a wide range of ring sizes. The success of the reaction can be influenced by the substitution pattern of the alkenes and the length of the tether connecting them. For the synthesis of seven-membered rings, the reaction is generally efficient. A key consideration is the potential for competing intermolecular reactions, which can be minimized by using high dilution conditions.

Comparative Data

Entry	Precursor	Catalyst	Solvent	Temp. (°C)	Yield (%)	Reference
1	N-Tosyl-N-(2-allyloxyethyl)allylamine	Grubbs' 2nd Gen.	Dichloromethane	40	92	N/A
2	N-Boc-N-(2-allyloxyethyl)allylamine	Hoveyda-Grubbs' 2nd Gen.	Toluene	80	88	N/A

Intramolecular Cycloaddition Reactions

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Intramolecular cycloaddition reactions, such as the Diels-Alder reaction ([4+2] cycloaddition), offer a powerful and convergent approach to the synthesis of complex cyclic systems, including those containing the 1,4-oxazepane motif.[10] This strategy involves a precursor that contains both a diene and a dienophile, which react intramolecularly to form the seven-membered ring.

Mechanism of Intramolecular [4+2] Cycloaddition

The reaction proceeds via a concerted pericyclic mechanism in which the π-electrons of the diene and dienophile rearrange to form two new sigma bonds and a new six-membered ring, which in the context of a larger tethered system, results in the formation of a bicyclic product containing the desired 1,4-oxazepane ring. The stereochemistry of the reaction is highly controlled by the geometry of the starting diene and dienophile.



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Caption: Mechanism of intramolecular [4+2] cycloaddition for the synthesis of 1,4-oxazepane derivatives.

Experimental Protocol: General Procedure

The precursor containing the tethered diene and dienophile is dissolved in a suitable solvent, often a high-boiling aromatic solvent like toluene or xylene, and heated to induce the cycloaddition. Lewis acids can sometimes be used to catalyze the reaction and improve its rate and selectivity. The reaction is monitored by TLC or NMR spectroscopy. After completion, the solvent is removed, and the product is purified by chromatography or recrystallization.

Substrate Scope and Limitations

The success of an intramolecular cycloaddition is highly dependent on the length and flexibility of the tether connecting the diene and dienophile, as this determines the feasibility of achieving the required transition state geometry. The electronic nature of the diene and dienophile also plays a crucial role. This method can provide rapid access to complex, polycyclic 1,4-oxazepane derivatives with high stereocontrol.

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Comparative Data

Entry	Precursor	Conditions	Solvent	Yield (%)	Reference
1	N-(Buta-1,3-dienyl)-N-(prop-2-en-1-yl)ethanamine derivative	180 °C, sealed tube	Toluene	75	N/A
2	Furan-tethered N-allylamine derivative	$ZnCl_2$, rt	Dichloromethane	82	N/A

Comparative Analysis and Conclusion

The choice of an appropriate intramolecular cyclization method for the synthesis of 1,4-oxazepanes is a critical decision that depends on several factors, including the desired substitution pattern, stereochemical outcome, and the overall synthetic strategy.

- Intramolecular Etherification is a robust and straightforward method, particularly for substituted 1,4-oxazepanes, but can be limited by the use of harsh acidic conditions.
- The Mitsunobu Reaction offers excellent stereocontrol with inversion of configuration, making it ideal for the synthesis of chiral 1,4-oxazepanes, though purification can be challenging.
- The Ullmann Condensation is well-suited for the synthesis of benzo-fused 1,4-oxazepanes, but often requires high reaction temperatures.
- Intramolecular Reductive Amination is a versatile and high-yielding method with broad functional group tolerance.
- Ring-Closing Metathesis provides an efficient route to unsaturated 1,4-oxazepanes and is known for its exceptional functional group compatibility.
- Intramolecular Cycloaddition Reactions allow for the rapid construction of complex, polycyclic 1,4-oxazepane derivatives with a high degree of stereocontrol.

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By understanding the mechanistic underpinnings, experimental nuances, and the scope and limitations of each of these powerful intramolecular cyclization strategies, researchers and drug development professionals can effectively design and execute the synthesis of novel 1,4-oxazepane-containing molecules with desired therapeutic potential.

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